

Technical Support Center: Cross-Reactivity in Receptor Binding Assays

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Compound of Interest

Compound Name: LUBAZODONE

Cat. No.: B1143000

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A Note on "**Lubazodone**": Information regarding a compound named "**Lubazodone**" is not readily available in scientific literature. It is possible that this may be a typographical error. This guide will focus on two established medications with similar-sounding names and relevant applications in neuroscience research: Lurasidone and Trazodone. Below you will find detailed information on their receptor binding profiles, troubleshooting guides for related assays, and relevant experimental protocols.

Lurasidone: Receptor Binding Profile and Assay Troubleshooting

Lurasidone is an atypical antipsychotic with a high affinity for dopamine and serotonin receptors. Understanding its cross-reactivity is crucial for interpreting experimental results.

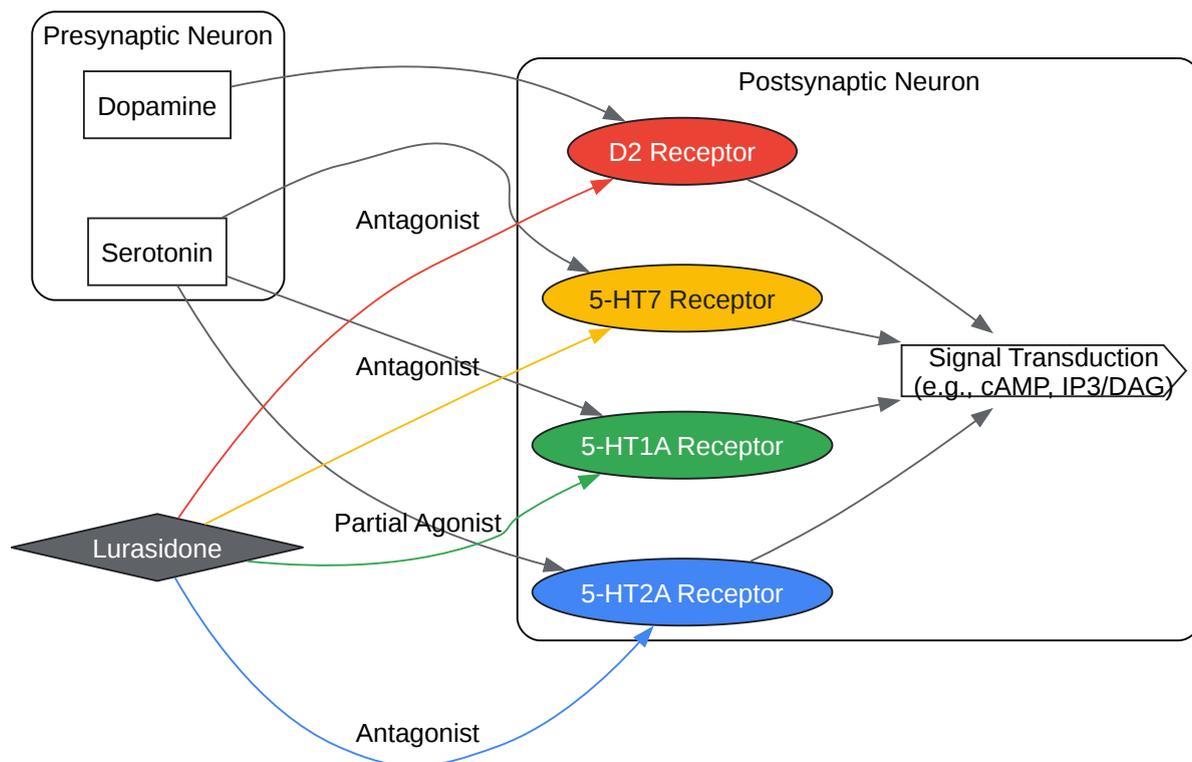
Lurasidone Receptor Binding Affinity Data

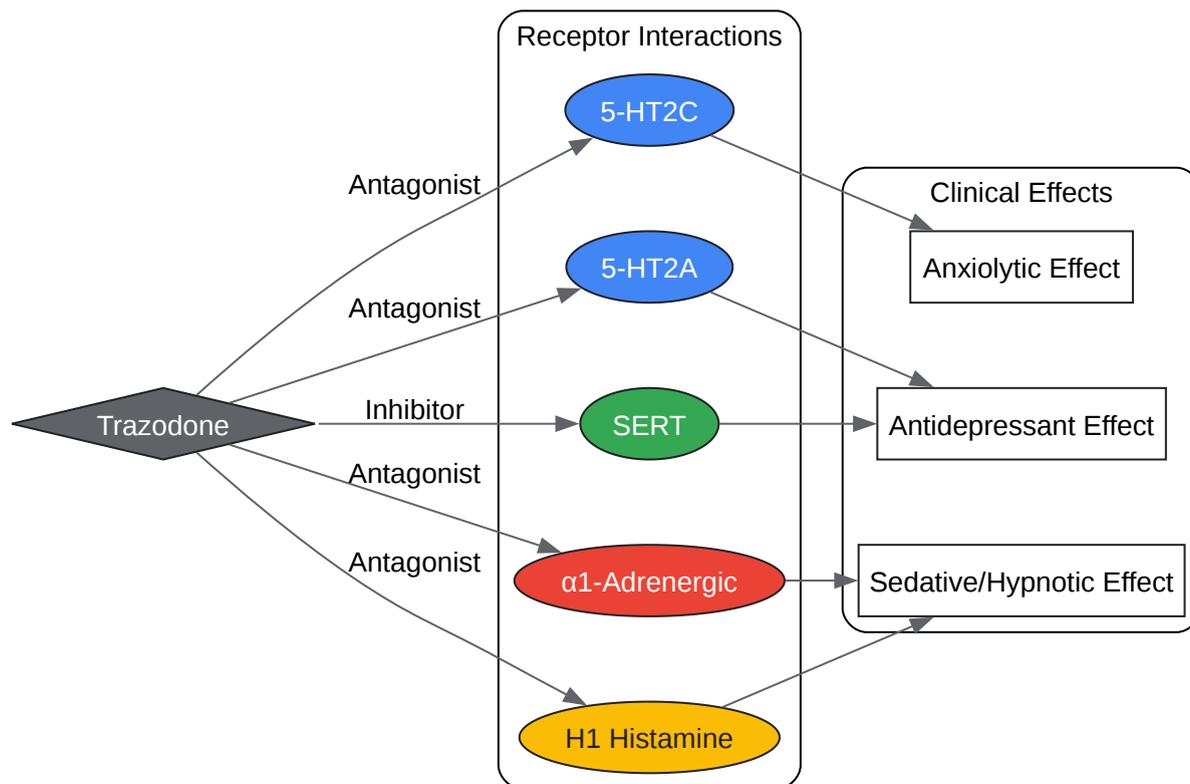
The following table summarizes the in vitro binding affinities (K_i , in nM) of Lurasidone for various neurotransmitter receptors. Lower K_i values indicate higher binding affinity.

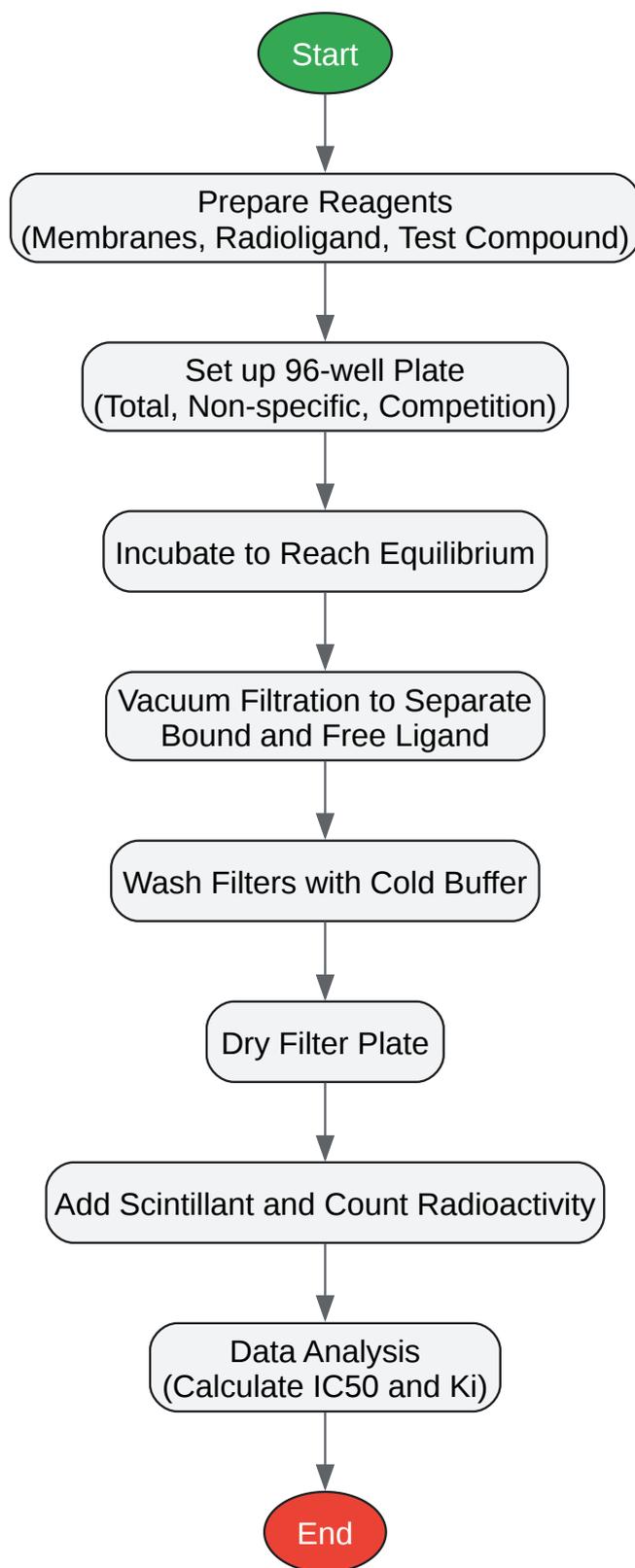
Receptor Subtype	Ki (nM)	Receptor Family
Serotonin 5-HT7	0.49 - 0.5	Serotonin
Serotonin 5-HT2A	0.47 - 2.03	Serotonin
Dopamine D2	0.994 - 1.68	Dopamine
Serotonin 5-HT1A	6.38 - 6.8	Serotonin
Adrenergic α 2C	10.8	Adrenergic
Adrenergic α 2A	41	Adrenergic
Adrenergic α 1	48	Adrenergic
Dopamine D1	262	Dopamine
Serotonin 5-HT2C	415	Serotonin
Histamine H1	>1000	Histamine
Muscarinic M1	>1000	Muscarinic

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Lurasidone Signaling Pathway







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